

An In-depth Technical Guide to (4E)-3-Hydroxyhex-4-enoic Acid

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Compound of Interest

Compound Name:	<i>trans</i> -3-Hydroxyhex-4-enoic acid
CAS No.:	26811-78-9
Cat. No.:	B1626367

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This technical guide provides a comprehensive overview of (4E)-3-Hydroxyhex-4-enoic acid, a molecule of interest within the class of unsaturated beta-hydroxy acids. Designed for researchers, scientists, and professionals in drug development, this document navigates the current landscape of its chemical identity, outlines a strategic approach to its synthesis and characterization in the absence of extensive literature, and discusses its potential biological significance based on its structural characteristics.

Nomenclature, Stereochemistry, and CAS Number

A precise understanding of a molecule's identity is fundamental to any research endeavor. (4E)-3-Hydroxyhex-4-enoic acid presents a case where careful attention to nomenclature and available data is crucial.

IUPAC Nomenclature and Stereochemistry: The correct and unabbreviated IUPAC name for the target molecule is (4E)-3-hydroxyhex-4-enoic acid. The "(4E)" designation specifies the trans configuration of the double bond between carbons 4 and 5. The molecule also possesses a chiral center at carbon 3, meaning it can exist as two enantiomers: (3S,4E)-3-hydroxyhex-4-

enoic acid and (3R,4E)-3-hydroxyhex-4-enoic acid. Without specifying the stereochemistry at the C-3 position, the name refers to a racemic mixture of both enantiomers.

Table 1: Molecular Identifiers and Properties

Identifier	Value	Source
IUPAC Name	(4E)-3-hydroxyhex-4-enoic acid	
Synonyms	trans-3-Hydroxyhex-4-enoic acid	
Molecular Formula	C ₆ H ₁₀ O ₃	
Molecular Weight	130.14 g/mol	
InChI Key	OFCNGPVEUCUWSR-NSCUHMNNSA-N	

CAS Number Ambiguity: The Chemical Abstracts Service (CAS) number for this specific monomer is not definitively established in the public domain. Researchers should be aware of the following:

- CAS 26811-78-9: This number is frequently listed by chemical suppliers for "**trans-3-Hydroxyhex-4-enoic acid**"^{[1][2]}. However, several sources explicitly link this CAS number to the homopolymer of 3-hydroxy-4-hexenoic acid, denoted by the molecular formula (C₆H₁₀O₃)_x^[1]. It is therefore likely that this CAS number refers to the polymerized form and not the monomer.
- CAS 13893-40-8: This number is assigned to "3-Hydroxyhex-4-enoic acid" without specification of the double bond's stereochemistry^[3]. This may represent a mixture of (E) and (Z) isomers or the stereochemically undefined compound.
- CAS 81357-32-6: One supplier lists this number for "3-hydroxy-4-E-Hexenoic acid"^[4]. However, without broader corroboration, its definitive status remains uncertain.

Given this landscape, it is imperative for researchers to rely on structural characterization data (e.g., NMR) to confirm the identity of any obtained sample, rather than relying solely on a CAS

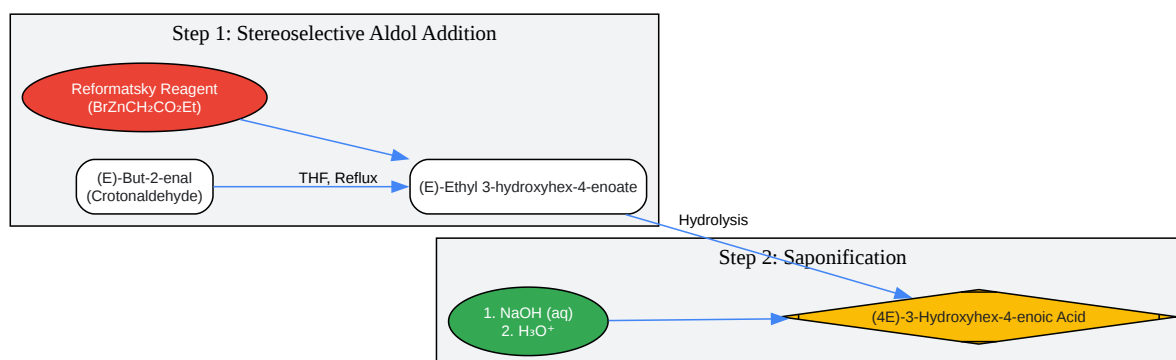
number.

Caption: Structure of (4E)-3-Hydroxyhex-4-enoic Acid.

Proposed Synthetic Pathway and Experimental Protocol

A survey of the scientific literature reveals a lack of a standardized, published protocol for the synthesis of (4E)-3-Hydroxyhex-4-enoic acid. However, a plausible and efficient pathway can be designed based on well-established organometallic and stereoselective reactions. The proposed route involves a stereoselective aldol addition to an α,β -unsaturated aldehyde, followed by a selective oxidation.

Synthetic Strategy Rationale: The core of this strategy is the formation of the C-C bond between C3 and C2. An aldol reaction is a classic and reliable method for this transformation. To control the stereochemistry of the double bond, we begin with an aldehyde where the trans (or E) configuration is already established, namely (E)-but-2-enal (crotonaldehyde). The addition of a suitable acetate enolate equivalent will generate the desired carbon skeleton. Subsequent selective oxidation of the intermediate aldehyde will yield the target carboxylic acid without affecting the secondary alcohol or the double bond.



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